

Application Note: Spectroscopic Characterization of Octahydro-pyrazino[1,2-a]azepin-1-one

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Octahydro-pyrazino[1,2-a]azepin-1-one
CAS No.: 21550-84-5
Cat. No.: B2980621

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H

N

O Molecular Weight: 168.24 g/mol

Introduction & Structural Analysis[1][2][3][4][5]

The characterization of fused bicyclic heterocycles requires a nuanced understanding of their conformational constraints and electronic environments. **Octahydro-pyrazino[1,2-a]azepin-1-one** consists of a saturated 6-membered piperazin-2-one ring fused to a 7-membered azepane ring.

The molecule features two distinct nitrogen environments:

- N

(Tertiary): Located at the fusion point, this nitrogen is part of both rings and exhibits character with significant steric bulk.

- N

(Secondary): Located at position 2 (in the piperazinone ring), adjacent to the carbonyl. This nitrogen is part of the lactam functionality, contributing to the rigidity of the 6-membered ring.

Accurate identification relies on confirming the integrity of the bicyclic core and the oxidation state of the lactam functionality.

Structural Descriptors[2][6][7][8]

- IUPAC Name: Octahydropyrazino[1,2-a]azepin-1(2H)-one
- Core Scaffold: Pyrazino[1,2-a]azepine (6-7 fused system)
- Degrees of Unsaturation: 3 (2 rings + 1 carbonyl)

Mass Spectrometry (MS) Protocol[9][10][11][12]

Mass spectrometry provides the primary confirmation of molecular weight and structural connectivity. For this polar, bicyclic lactam, Electrospray Ionization (ESI) coupled with tandem MS (MS/MS) is the preferred method for high-sensitivity detection, while Electron Ionization (EI) (via GC-MS) provides a fingerprint fragmentation pattern useful for structural elucidation.

Experimental Workflow (LC-MS/ESI)

Instrument Parameters:

- Ionization: ESI (Positive Mode)
- Capillary Voltage: 3.0 - 3.5 kV
- Cone Voltage: 20 - 40 V (Optimize for [M+H]
stability)
- Source Temperature: 120 °C

- Desolvation Gas: N

, 600 L/hr

Protocol:

- Sample Prep: Dissolve 1 mg of analyte in 1 mL of MeOH:H

O (50:50) with 0.1% Formic Acid.

- Infusion: Direct infusion at 10 μ L/min for tuning, or LC injection (C18 column, H

O/MeCN gradient).

- Acquisition: Scan range m/z 50–500.

Fragmentation Analysis

The fragmentation of **octahydro-pyrazino[1,2-a]azepin-1-one** is driven by the stability of the iminium ions formed after ring opening.

- Parent Ion: m/z 169.13 ([M+H]

)

- Primary Pathway (Alpha-Cleavage): Cleavage adjacent to the bridgehead nitrogen is energetically favorable.

- Neutral Losses:

- Loss of CO (28 Da): Characteristic of cyclic lactams, resulting in ring contraction.

- Loss of C

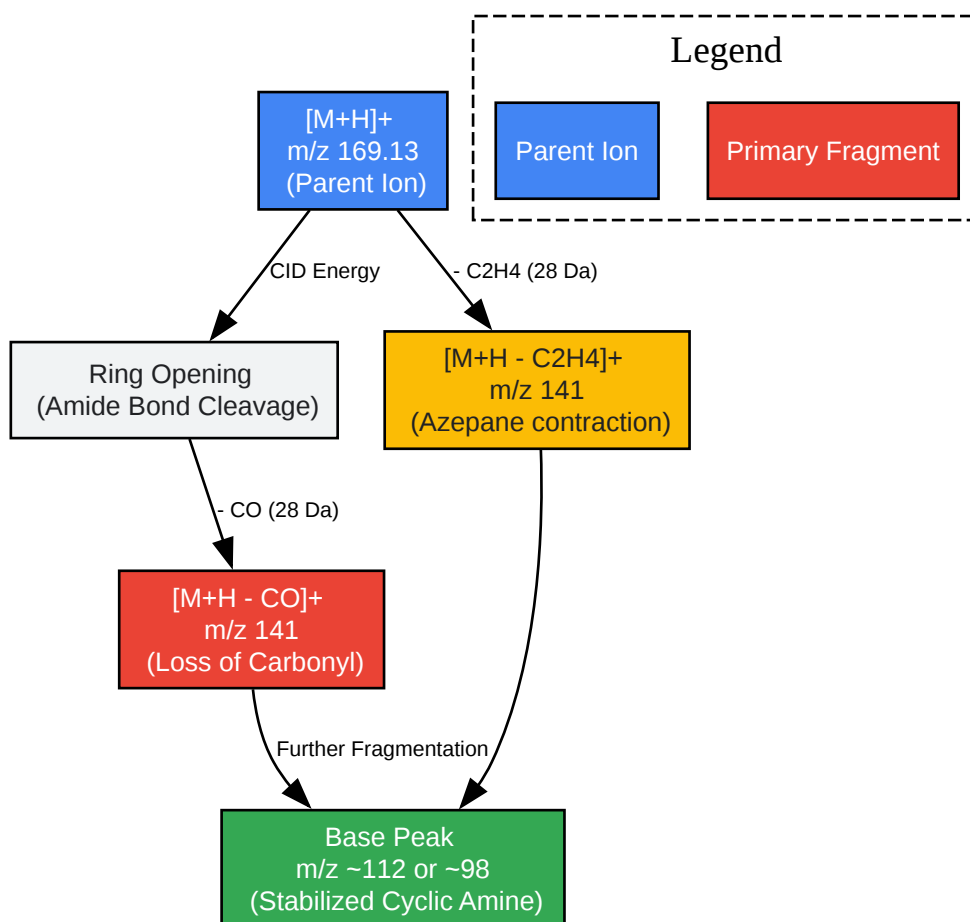
H

/ C

H

: Elimination of ethylene or propylene fragments from the azepane ring.

MS Fragmentation Pathway Visualization[1]



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Caption: Predicted ESI-MS/MS fragmentation pathway for **Octahydro-pyrazino[1,2-a]azepin-1-one** showing characteristic neutral losses.

Infrared Spectroscopy (IR) Protocol[6][10][13][14]

IR spectroscopy is critical for verifying the functional groups, specifically distinguishing the lactam carbonyl from other potential carbonyl impurities (e.g., open-chain esters or acids).

Experimental Workflow (ATR-FTIR)

Instrument: FTIR Spectrometer with Diamond ATR Accessory. Resolution: 4 cm

. Scans: 16-32 scans.

Protocol:

- Background: Collect background spectrum of the clean ATR crystal.
- Sample Loading: Place ~2 mg of solid/oil sample onto the crystal.
- Compression: Apply pressure using the anvil to ensure intimate contact.
- Acquisition: Collect spectrum from 4000 to 600 cm⁻¹.
- Cleaning: Clean crystal with isopropanol; verify no carryover.

Spectral Interpretation

The spectrum will be dominated by the amide functionality and the saturated hydrocarbon skeleton.

Frequency (cm)	Assignment	Description
3200 – 3400	(N-H)	Medium, Broad. Stretching vibration of the secondary amide (lactam) N-H. Indicates the presence of the -NH- group in the piperazinone ring.
2850 – 2960	(C-H)	Strong. Asymmetric and symmetric stretching of methylene (-CH -) groups in the azepane and piperazine rings.
2700 – 2800	Bohlmann Bands	Weak. (Conditional). May appear if the bridgehead lone pair is anti-periplanar to adjacent C-H bonds, indicating a specific trans-fused conformation.
1645 – 1680	(C=O)	Very Strong. Amide I band. Characteristic of a 6-membered lactam. Lower frequency than esters (~1740) or strained 4/5-membered lactams.
1540 – 1560	(N-H)	Medium. Amide II band. N-H bending coupled with C-N stretching.
1440 – 1460	(CH)	Medium. Scissoring deformation of methylene groups.
1100 – 1250	(C-N)	Medium-Strong. Stretching vibrations of the C-N bonds,

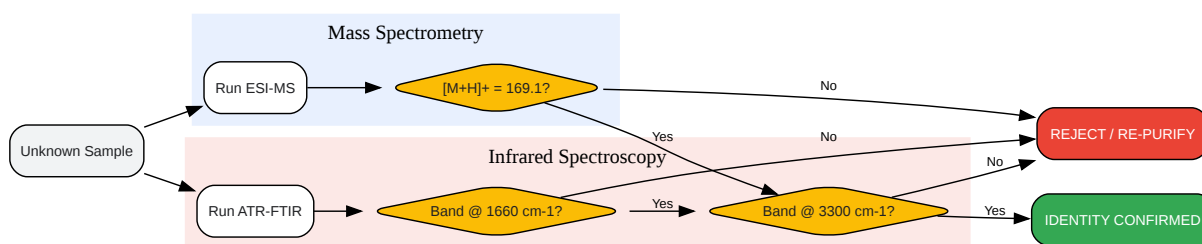
particularly around the tertiary
bridgehead nitrogen.

Integrated Characterization Strategy

To ensure the identity of **Octahydro-pyrazino[1,2-a]azepin-1-one**, data from MS and IR must be cross-referenced. The MS provides the molecular mass (168 Da), while the IR confirms the "1-one" (lactam) structure via the 1660 cm

band.

Decision Logic for Quality Control



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Caption: Logic flow for validating **Octahydro-pyrazino[1,2-a]azepin-1-one** identity using combined spectral data.

Common Impurities to Watch

- Open Chain Precursors: Absence of the 1660 cm

lactam band and presence of broad -OH / -NH

bands indicates incomplete cyclization.

- Oxidized Byproducts: Appearance of bands >1700 cm

may indicate ring oxidation or imide formation.

References

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Sources

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